

The Biological Target of ML281: A Technical Guide for Researchers

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Compound of Interest

Compound Name: ML281

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An In-Depth Analysis of Serine/Threonine Kinase 33 (STK33) as the Primary Target of the Small Molecule Inhibitor **ML281**

This technical guide provides a comprehensive overview of the biological target of the small molecule **ML281**, intended for researchers, scientists, and drug development professionals. **ML281** is a potent and selective inhibitor of Serine/Threonine Kinase 33 (STK33), a protein kinase implicated in various cellular processes and disease states. This document summarizes the quantitative data regarding **ML281**'s activity, details the experimental protocols for key assays, and visualizes the relevant signaling pathways.

Core Target Information

The primary biological target of **ML281** has been identified as Serine/Threonine Kinase 33 (STK33).^{[1][2]} **ML281** exhibits potent enzymatic inhibition of STK33 with a reported half-maximal inhibitory concentration (IC₅₀) of 14 nM.^{[1][2]}

Quantitative Data Summary

The inhibitory activity and selectivity of **ML281** against its primary target, STK33, and other kinases have been quantitatively characterized.

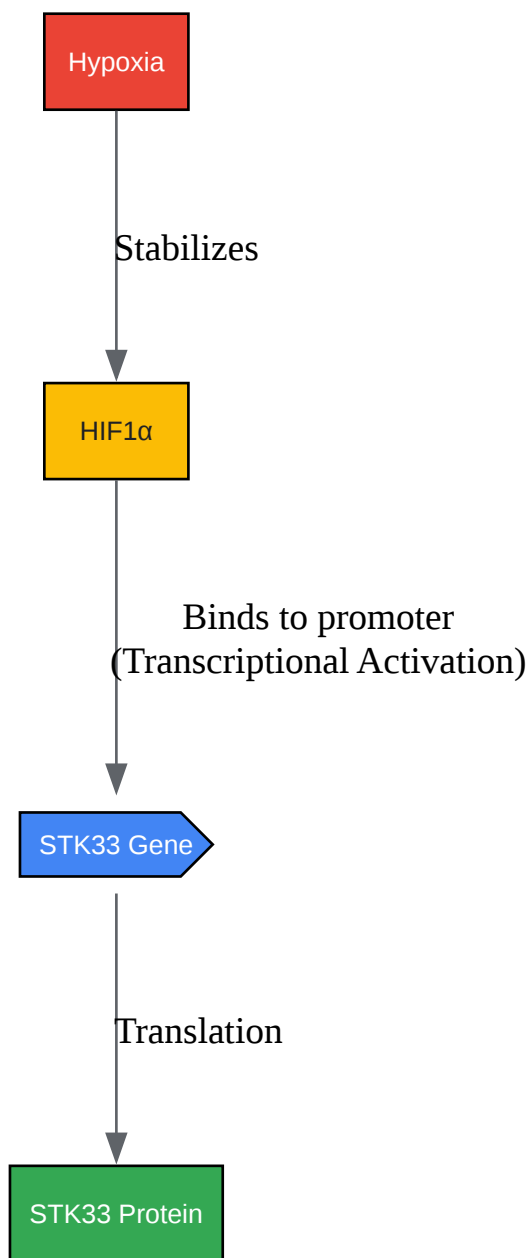
Target	Parameter	Value	Reference
STK33	IC50	14 nM	[1] [2]
Protein Kinase A (PKA)	Selectivity Fold	>700-fold vs. STK33	[1]
Aurora B Kinase (AurB)	Selectivity Fold	550-fold vs. STK33	[1]

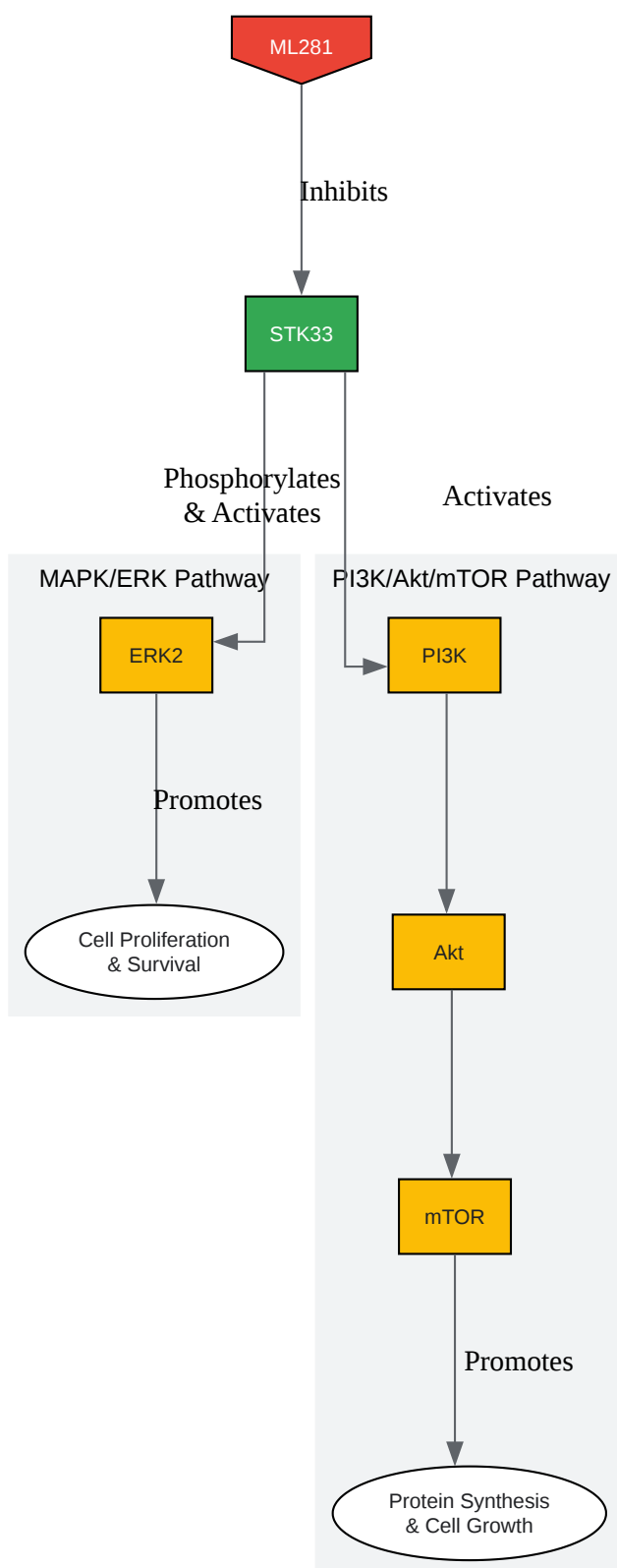
Table 1: Potency and Selectivity of **ML281**. This table summarizes the key quantitative metrics of **ML281**'s inhibitory activity.

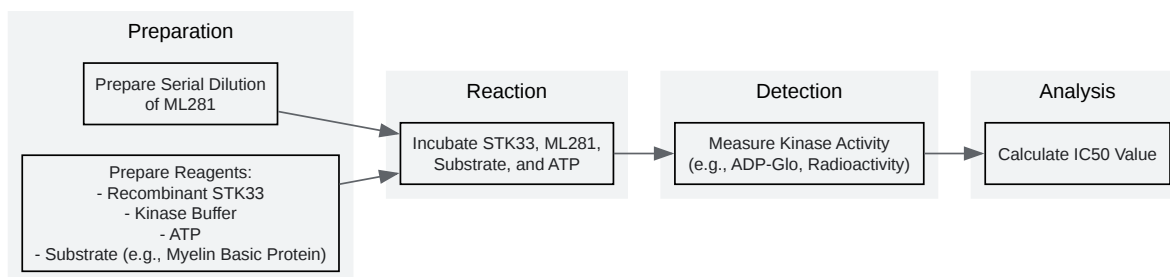
Further kinase profiling of **ML281** at a concentration of 1 μ M against a panel of 83 different kinases demonstrated high selectivity for STK33. The detailed results of this kinase panel screening are available in the supplementary information of the primary publication by Weiwer et al. (2012).[\[3\]](#)

Signaling Pathways

STK33 is involved in multiple signaling pathways that are crucial for cell growth, proliferation, and survival. The following diagrams illustrate the known upstream regulation and downstream effects of STK33.







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